

Application Notes and Protocols for Ono-AE3-208 in Mouse Models

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Compound of Interest

Compound Name: *Ono-AE3-208*

CAS No.: 402473-54-5

Cat. No.: B1677327

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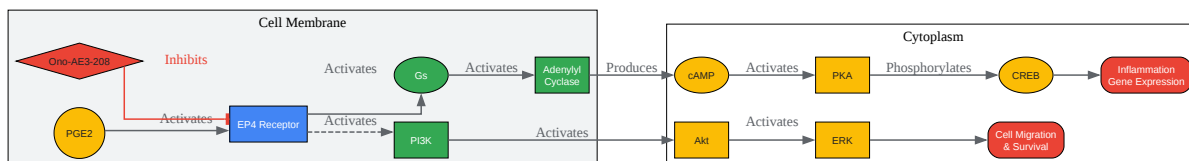
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the dosage and administration of **Ono-AE3-208**, a selective EP4 receptor antagonist, in various mouse models. The information is intended to guide researchers in designing and executing in vivo studies to evaluate the therapeutic potential of this compound.

Mechanism of Action

Ono-AE3-208 is a potent and selective antagonist of the prostaglandin E2 (PGE2) receptor subtype 4 (EP4).[1][2] The EP4 receptor is a G-protein coupled receptor that, upon binding PGE2, primarily couples to Gs to activate adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP) and subsequent activation of protein kinase A (PKA).[3][4] Emerging evidence also suggests that the EP4 receptor can signal through alternative pathways, including the phosphatidylinositol 3-kinase (PI3K)/Akt pathway, which is implicated in cell migration and survival. By blocking the binding of PGE2 to the EP4 receptor, **Ono-AE3-208** inhibits these downstream signaling cascades, thereby modulating various physiological and pathological processes, including inflammation, immune responses, and cancer progression.

Signaling Pathway Diagram



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EP4 Receptor Signaling Pathways

Quantitative Data Summary

The following table summarizes the reported dosages and administration routes of **Ono-AE3-208** in various mouse models.

Mouse Model	Mouse Strain	Dosage	Administration Route	Vehicle	Key Findings
Experimental Autoimmune Encephalomyelitis (EAE)	C57BL/6	10 mg/kg/day	Oral (per os)	Not specified	Suppressed clinical signs of EAE.
Prostate Cancer Bone Metastasis	Nude (NU/NU)	10 mg/kg/day	Intraperitoneal (IP)	Distilled water	Suppressed in vivo bone metastasis of PC3 cells.
Diabetic Nephropathy	eNOS ^{-/-} (C57BL/6 background)	10 mg/kg/day	In drinking water	Drinking water	Attenuated the development of diabetic kidney disease.
UV-induced Immunosuppression	C57BL/6	50 mg/kg/day	In drinking water	Drinking water	Reversed UV-induced immunosuppression.
Mammary Tumor Metastasis	Not specified	Not specified	Orally active	Not specified	Reduced metastasis of mammary tumor cells.
DSS-induced Colitis	C57BL/6	Not specified	Not specified	Not specified	Exacerbated colitis, similar to EP4 receptor deficient mice.

Experimental Protocols

Protocol 1: Administration of Ono-AE3-208 in a Mouse Model of Experimental Autoimmune Encephalomyelitis (EAE)

This protocol describes the oral administration of **Ono-AE3-208** for the prophylactic treatment of EAE in C57BL/6 mice.

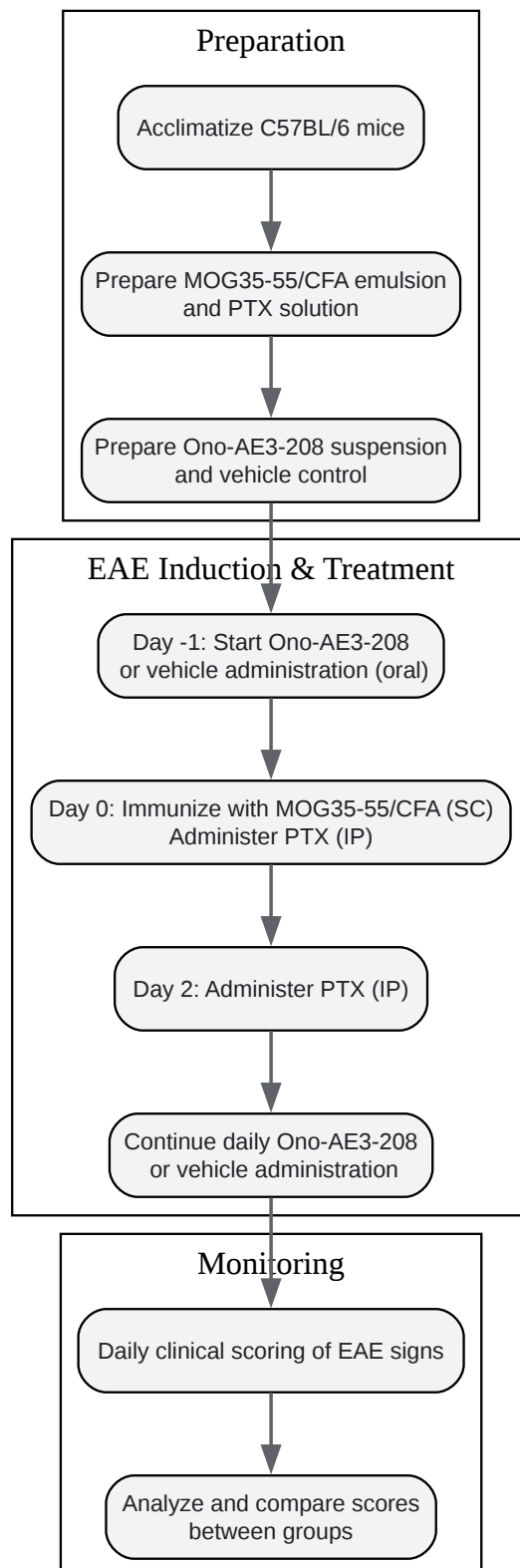
Materials:

- **Ono-AE3-208**
- Vehicle for oral administration (e.g., 0.5% methylcellulose in sterile water)
- C57BL/6 mice (female, 8-10 weeks old)
- MOG35-55 peptide
- Complete Freund's Adjuvant (CFA) containing Mycobacterium tuberculosis
- Pertussis toxin (PTX)
- Sterile PBS
- Oral gavage needles

Procedure:

- EAE Induction:
 - On day 0, immunize mice subcutaneously with 100-200 µg of MOG35-55 emulsified in CFA.
 - Administer 200 ng of PTX intraperitoneally on day 0 and day 2 post-immunization.
- Preparation of **Ono-AE3-208** Formulation:
 - **Ono-AE3-208** is soluble in DMSO. For oral administration, a suspension is often prepared.

- To prepare a 1 mg/mL suspension, weigh the required amount of **Ono-AE3-208**.
- Add a small volume of DMSO to dissolve the compound.
- Gradually add the vehicle (e.g., 0.5% methylcellulose) while vortexing to create a homogenous suspension.
- Administration of **Ono-AE3-208**:
 - Starting from day -1 (one day before immunization) to day 25, administer **Ono-AE3-208** at a dose of 10 mg/kg/day via oral gavage.
 - The volume of administration should be adjusted based on the individual mouse's body weight (typically 100-200 μ L).
 - The control group should receive the vehicle only.
- Monitoring:
 - Monitor the mice daily for clinical signs of EAE and record their scores based on a standardized scale (e.g., 0: no signs; 1: limp tail; 2: hind limb weakness; 3: hind limb paralysis; 4: forelimb paralysis; 5: moribund).



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EAE Experimental Workflow

Protocol 2: Administration of Ono-AE3-208 in a Mouse Model of Prostate Cancer Bone Metastasis

This protocol outlines the intraperitoneal administration of **Ono-AE3-208** to inhibit bone metastasis of prostate cancer cells in nude mice.

Materials:

- **Ono-AE3-208**
- Sterile distilled water
- Luciferase-expressing PC3 prostate cancer cells (PC3-luc)
- Nude mice (male, 5-6 weeks old)
- Sterile PBS
- Insulin syringes
- Bioluminescence imaging system

Procedure:

- Cell Preparation:
 - Culture PC3-luc cells to 80-90% confluency.
 - Harvest the cells and resuspend them in sterile PBS at a concentration of 1×10^6 cells/100 μ L.
- Tumor Cell Inoculation:
 - On day 0, anesthetize the mice.
 - Inject 1×10^5 PC3-luc cells in 100 μ L of PBS into the left cardiac ventricle.
- Preparation of **Ono-AE3-208** Solution:

- Dissolve **Ono-AE3-208** in a minimal amount of DMSO and then dilute with sterile distilled water to the final desired concentration for injection. The final concentration of DMSO should be kept low (e.g., <5%). Alternatively, prepare a solution directly in sterile distilled water if solubility allows for the target dose.
- Administration of **Ono-AE3-208**:
 - Beginning on day -1 (one day before tumor cell inoculation), administer **Ono-AE3-208** at a dose of 10 mg/kg/day via intraperitoneal injection.
 - The control group should receive an equal volume of the vehicle (distilled water with the same percentage of DMSO if used).
 - Continue daily injections for the duration of the experiment.
- Monitoring of Metastasis:
 - Monitor tumor growth and metastasis formation using bioluminescence imaging every 5-10 days.
 - Anesthetize the mice and inject luciferin intraperitoneally.
 - Image the mice using an in vivo imaging system to quantify the photon flux from the metastatic lesions.

These protocols provide a starting point for in vivo studies with **Ono-AE3-208**. Researchers should optimize the dosage, administration route, and treatment schedule based on their specific experimental model and research questions. It is also crucial to include appropriate control groups to ensure the validity of the experimental results.

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